

# Crotonic Acid: A Comprehensive Toxicological and Safety Profile

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## Compound of Interest

Compound Name: *Crotonic Acid*

Cat. No.: *B150538*

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## Introduction

**Crotonic acid**, a short-chain unsaturated carboxylic acid, finds application in the synthesis of various polymers, resins, and pharmaceuticals. A thorough understanding of its toxicological profile is paramount for ensuring safe handling, use, and for predicting potential adverse effects in drug development and other applications. This technical guide provides a comprehensive overview of the available toxicological data for **crotonic acid**, highlighting both established endpoints and critical data gaps.

## Chemical and Physical Properties

Property	Value
Chemical Name	(2E)-But-2-enoic acid
Synonyms	trans-2-Butenoic acid, $\beta$ -Methylacrylic acid
CAS Number	107-93-7
Molecular Formula	$C_4H_6O_2$
Molecular Weight	86.09 g/mol
Appearance	White to yellowish crystalline solid with a pungent odor[1]
Solubility	Soluble in water[1]

## Toxicological Data

### Acute Toxicity

**Crotonic acid** exhibits moderate acute toxicity via the oral route and is considered harmful upon dermal contact.

Table 1: Acute Toxicity of **Crotonic Acid**

Endpoint	Species	Route	Value	Reference
LD <sub>50</sub>	Rat	Oral	1000 mg/kg[2][3]	TCI Chemicals, Bio-Rad
LD <sub>50</sub>	Rat	Intraperitoneal	100 mg/kg[2]	TCI Chemicals
LD <sub>50</sub>	Guinea Pig	Dermal	200 mg/kg[3]	Bio-Rad
LD <sub>50</sub>	Rabbit	Dermal	600 mg/kg	Chemcess

### Irritation and Sensitization

**Crotonic acid** is a known irritant to the skin, eyes, and respiratory system. It is classified as causing severe skin burns and serious eye damage.[2][4][5]

Table 2: Irritation and Sensitization Profile of **Crotonic Acid**

Endpoint	Species	Result	Reference
Skin Irritation/Corrosion	Not Specified	Causes severe skin burns and eye damage. <a href="#">[2]</a> Corrosive, category 1C. <a href="#">[2]</a>	TCI Chemicals
Eye Irritation	Not Specified	Causes serious eye damage. <a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>	metasci, TCI Chemicals, Carl ROTH, NJ Health
Respiratory Irritation	Not Specified	May cause respiratory irritation. <a href="#">[4]</a>	metasci
Skin Sensitization	Not Specified	Based on available data, the classification criteria are not met. <a href="#">[7]</a>	CPAChem

## Repeated Dose Toxicity

There is a significant lack of publicly available data regarding the sub-chronic and chronic toxicity of **crotonic acid**. No studies detailing the effects of repeated or long-term exposure were identified.

## Genotoxicity

No definitive conclusions on the genotoxic potential of **crotonic acid** can be drawn from the available information. While some safety data sheets suggest that the criteria for classification as a germ cell mutagen are not met based on available data, comprehensive in vitro and in vivo study results are not publicly accessible.[\[7\]](#)

## Carcinogenicity

There are no available studies to assess the carcinogenic potential of **crotonic acid**. It is not classified as a carcinogen by major regulatory bodies such as IARC, NTP, or OSHA.[\[4\]](#)

## Reproductive and Developmental Toxicity

Data on the reproductive and developmental toxicity of **crotonic acid** are not available.<sup>[2]</sup> No studies have been identified that investigate its potential effects on fertility, embryonic development, or offspring.

## Experimental Protocols

Detailed experimental protocols for the toxicological evaluation of **crotonic acid** are not available in the public domain. However, the methodologies for the conducted studies likely followed standardized guidelines from the Organisation for Economic Co-operation and Development (OECD). Below are generalized protocols for key acute toxicity and irritation studies based on the relevant OECD guidelines.

### Acute Oral Toxicity (Based on OECD Guideline 423)

This method provides information on health hazards likely to arise from a single oral exposure.

- **Test Animals:** Healthy, young adult rats of a single sex (typically females) are used.
- **Housing and Fasting:** Animals are housed in standard laboratory conditions and fasted (food, but not water) overnight prior to dosing.
- **Dose Administration:** The test substance is administered in a single dose by gavage. The dose is selected from a series of fixed dose levels (e.g., 5, 50, 300, 2000 mg/kg).
- **Observation:** Animals are observed for mortality, clinical signs of toxicity, and body weight changes for at least 14 days.
- **Endpoint:** The study allows for the determination of the appropriate hazard classification and an estimation of the LD<sub>50</sub>.

### Acute Dermal Toxicity (Based on OECD Guideline 402)

This study assesses the potential hazards from short-term dermal exposure.

- **Test Animals:** Adult rats, rabbits, or guinea pigs with healthy, intact skin are used.
- **Preparation:** The fur is removed from the dorsal area of the trunk of the test animals approximately 24 hours before the test.

- Dose Application: The test substance is applied uniformly over an area which is approximately 10% of the total body surface area and covered with a porous gauze dressing. The exposure duration is 24 hours.
- Observation: Animals are observed for signs of toxicity and mortality for at least 14 days. Body weight is recorded weekly.
- Endpoint: The LD<sub>50</sub> value and the nature of systemic and local toxic effects are determined.

## Dermal Irritation/Corrosion (Based on OECD Guideline 404)

This test evaluates the potential for a substance to cause reversible or irreversible skin inflammation.

- Test Animals: Healthy, young adult albino rabbits are typically used.
- Application: A small amount of the test substance (0.5 g or 0.5 mL) is applied to a small patch of shaved skin and covered with a gauze patch.
- Exposure: The exposure period is typically 4 hours.
- Observation: The skin is examined for erythema and edema at 1, 24, 48, and 72 hours after patch removal.
- Scoring: The severity of the skin reactions is scored, and the substance is classified based on the nature and reversibility of the effects.

## Eye Irritation/Corrosion (Based on OECD Guideline 405)

This study assesses the potential of a substance to produce irritation or damage to the eye.

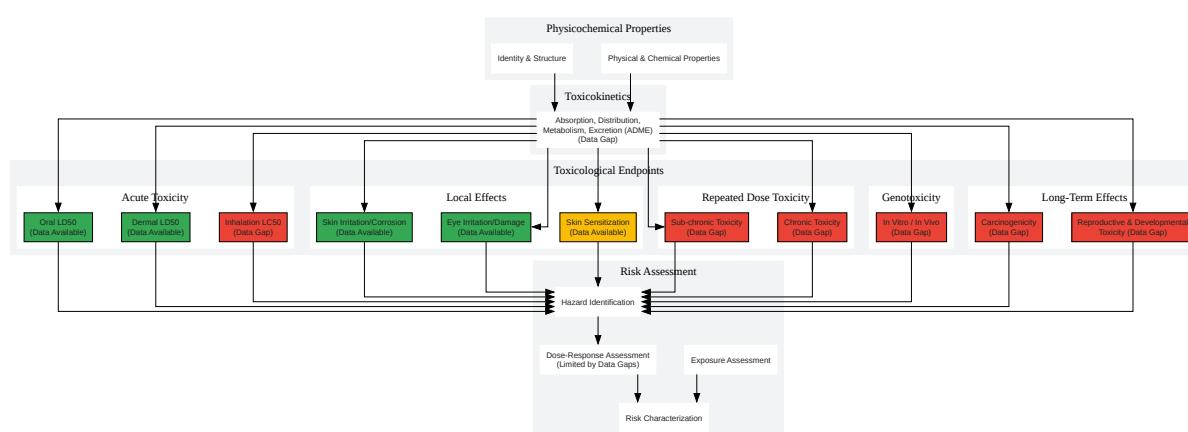
- Test Animals: Healthy, young adult albino rabbits are used.
- Application: A single dose of the test substance is applied into the conjunctival sac of one eye of the animal. The other eye serves as a control.

- Observation: The eyes are examined at 1, 24, 48, and 72 hours after application for corneal opacity, iris lesions, and conjunctival redness and swelling (chemosis).
- Scoring: The ocular lesions are scored to determine the irritation potential.

## Visualizations

### General Toxicological Evaluation Workflow

The following diagram illustrates a typical workflow for the toxicological evaluation of a chemical substance like **crotonic acid**, highlighting the areas where data is currently available and where significant gaps exist.

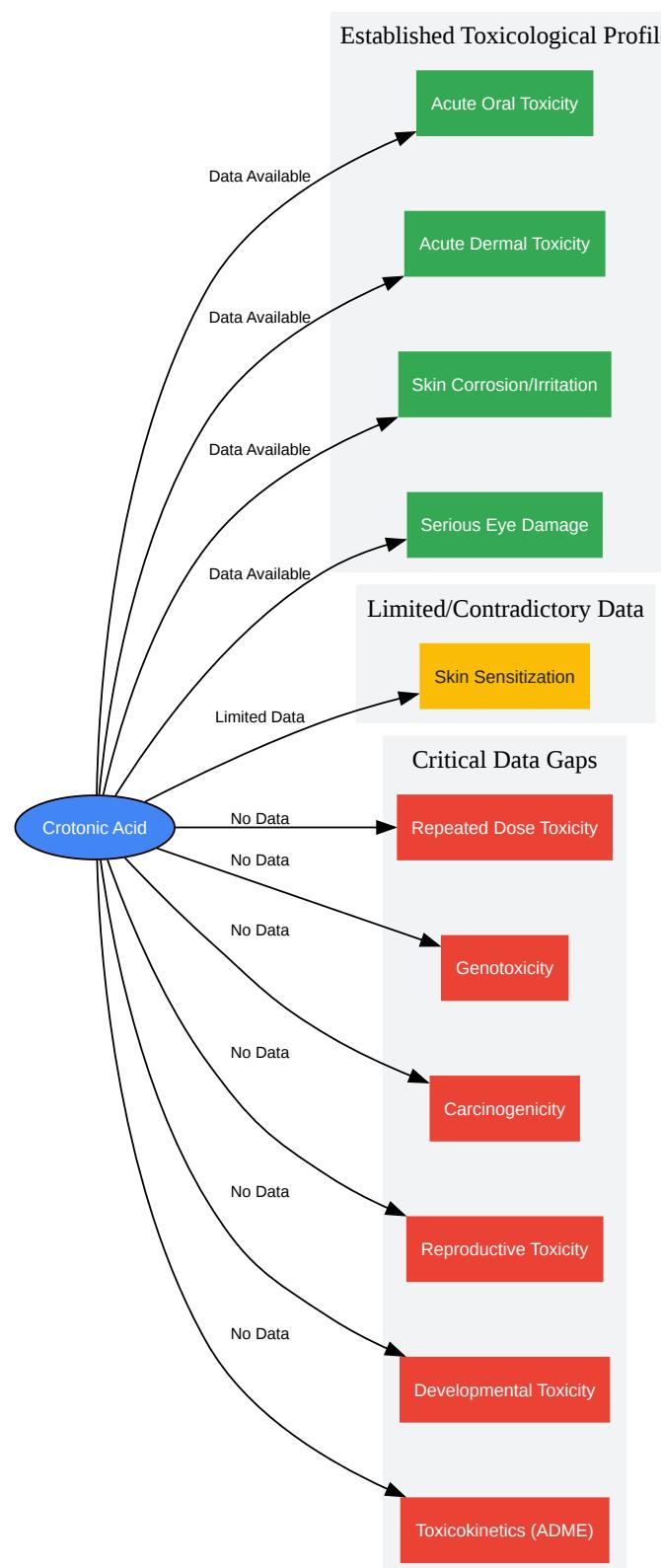


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Caption: Workflow for toxicological evaluation of **crotonic acid**.

## Logical Relationship of Available Data and Identified Gaps

This diagram illustrates the current state of toxicological knowledge for **crotonic acid**, emphasizing the significant data gaps that prevent a comprehensive safety assessment.

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## References

- 1. Crotonic Acid | C4H6O2 | CID 637090 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. tcichemicals.com [tcichemicals.com]
- 3. bio.vu.nl [bio.vu.nl]
- 4. sds.metasci.ca [sds.metasci.ca]
- 5. nj.gov [nj.gov]
- 6. carlroth.com [carlroth.com]
- 7. fr.cpachem.com [fr.cpachem.com]
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